

An In-depth Technical Guide to the Chemical Properties of 3,3-Dimethoxyhexane

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Compound of Interest

Compound Name: 3,3-Dimethoxyhexane

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,3-Dimethoxyhexane is an organic compound classified as a ketal. Specifically, it is the dimethyl ketal of 3-hexanone. Ketal functional groups are important in organic synthesis, often serving as protecting groups for ketones and aldehydes. This technical guide provides a comprehensive overview of the known chemical and physical properties of **3,3-dimethoxyhexane**, detailed experimental protocols for its synthesis and analysis, and a summary of its spectroscopic data. This information is intended to be a valuable resource for researchers and professionals in the fields of chemistry and drug development.

Chemical and Physical Properties

The fundamental chemical and physical properties of **3,3-dimethoxyhexane** are summarized in the table below. These properties are essential for understanding the behavior of the compound in various experimental settings.

Property	Value	Source
Molecular Formula	C8H18O2	[1]
Molecular Weight	146.23 g/mol	[1]
IUPAC Name	3,3-dimethoxyhexane	[1]
CAS Number	116549-34-9	[1]
Canonical SMILES	CCCC(CC)(OC)OC	[1]
InChI Key	KYKSUAPFGPQISC- UHFFFAOYSA-N	[1]
Computed XLogP3	2.1	[1]
GHS Classification	Flammable liquid and vapor (H226)	[1]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **3,3-dimethoxyhexane** are provided below. These protocols are based on established chemical principles and analogous reactions found in the literature.

Synthesis of 3,3-Dimethoxyhexane

The synthesis of **3,3-dimethoxyhexane** is achieved through the acid-catalyzed ketalization of 3-hexanone with methanol, using trimethyl orthoformate as a water scavenger to drive the reaction to completion.

Reaction:



Materials:

- 3-Hexanone
- Methanol (dry)

- Trimethyl orthoformate
- Anhydrous acid catalyst (e.g., p-toluenesulfonic acid or camphorsulfonic acid[2])
- Inert solvent (e.g., dichloromethane or toluene)
- Sodium bicarbonate (saturated solution)
- Anhydrous magnesium sulfate
- Argon or Nitrogen gas

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser under an inert atmosphere (argon or nitrogen), add 3-hexanone (1 equivalent).
- Add dry methanol (10 equivalents) and trimethyl orthoformate (2.2 equivalents) to the flask. [2]
- Add a catalytic amount of an anhydrous acid catalyst (e.g., 0.02 equivalents of p-toluenesulfonic acid).
- The reaction mixture is stirred at reflux and the progress of the reaction is monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion, the reaction is cooled to room temperature and quenched by the addition of a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst.[2]
- The aqueous layer is extracted with an organic solvent such as diethyl ether or ethyl acetate.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by fractional distillation under reduced pressure to yield pure **3,3-dimethoxyhexane**.

Spectroscopic Analysis

- ¹H NMR Spectroscopy:
 - Instrument: 400 MHz NMR Spectrometer.
 - Solvent: Chloroform-d (CDCl₃).
 - Procedure: A small amount of the purified **3,3-dimethoxyhexane** is dissolved in CDCl₃. The spectrum is acquired at room temperature.
- ¹³C NMR Spectroscopy:
 - Instrument: 100 MHz NMR Spectrometer.
 - Solvent: Chloroform-d (CDCl₃).
 - Procedure: A concentrated solution of the purified **3,3-dimethoxyhexane** in CDCl₃ is prepared. The spectrum is acquired at room temperature with proton decoupling.
- Instrument: A standard GC-MS system.
- Column: A nonpolar capillary column (e.g., HP-5MS).[\[3\]](#)
- Carrier Gas: Helium at a constant flow rate.[\[3\]](#)
- Injection: A small volume of a dilute solution of **3,3-dimethoxyhexane** in a volatile organic solvent (e.g., dichloromethane or hexane) is injected in splitless mode.[\[3\]](#)
- Oven Program: The temperature program should start at a low temperature (e.g., 50 °C) and ramp up to a higher temperature (e.g., 250 °C) to ensure good separation.[\[3\]](#)
- Mass Spectrometer: Operated in electron ionization (EI) mode.
- Instrument: A standard FTIR spectrometer.
- Sample Preparation: A thin film of the neat liquid **3,3-dimethoxyhexane** is placed between two sodium chloride (NaCl) or potassium bromide (KBr) plates. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used.[\[4\]](#)[\[5\]](#)

- Procedure: A background spectrum of the clean plates or ATR crystal is recorded first. The sample is then applied, and the spectrum is recorded. The background is automatically subtracted from the sample spectrum.[\[5\]](#)

Spectroscopic Data

The following table summarizes the key spectroscopic data for **3,3-dimethoxyhexane**.

Spectroscopic Technique	Data	Source
¹ H NMR (400 MHz, CDCl ₃)	δ (ppm): 3.15 (s, 6H, -OCH ₃), 1.54 (m, 4H, -CH ₂ -), 1.25 (m, 2H, -CH ₂ -), 0.92 (t, 3H, -CH ₃), 0.82 (t, 3H, -CH ₃)	
¹³ C NMR	Data not explicitly found for 3,3-dimethoxyhexane.	
Mass Spectrometry (GC-MS)	Major m/z peaks: 103, 115, 117	[1]
Infrared (IR) Spectroscopy	Data for vapor phase IR is available but specific peak assignments are not provided in the search results.	[1]

Visualizations

Synthesis Workflow for 3,3-Dimethoxyhexane

The following diagram illustrates the key steps in the synthesis and purification of **3,3-dimethoxyhexane**.

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Caption: Workflow for the synthesis of **3,3-dimethoxyhexane**.

Signaling Pathways and Biological Activity

Currently, there is no publicly available information regarding any signaling pathways or specific biological activities associated with **3,3-dimethoxyhexane**. Further research in this area is required to elucidate any potential pharmacological or toxicological effects.

Conclusion

This technical guide provides a consolidated resource on the chemical properties, synthesis, and analysis of **3,3-dimethoxyhexane**. The provided experimental protocols offer a starting point for the preparation and characterization of this compound in a laboratory setting. The absence of data on its biological activity highlights an area for future investigation, which could be of interest to researchers in drug discovery and development.

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